

# chemical properties and stability of D-2-Phosphoglyceric acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *D-2-Phosphoglyceric acid*

Cat. No.: *B3327455*

[Get Quote](#)

An In-depth Technical Guide to **D-2-Phosphoglyceric Acid**: Chemical Properties and Stability

For researchers, scientists, and professionals in drug development, a thorough understanding of key metabolic intermediates is crucial. **D-2-Phosphoglyceric acid** (2-PGA), a central molecule in glycolysis, serves not only as a critical component of cellular energy metabolism but also as a potential biomarker for monitoring metabolic states.<sup>[1]</sup> This technical guide provides a comprehensive overview of the chemical properties and stability of **D-2-Phosphoglyceric acid**, complete with data tables, experimental protocols, and pathway visualizations.

## Chemical Properties of D-2-Phosphoglyceric Acid

**D-2-Phosphoglyceric acid** is a sugar acid derivative, specifically a glyceric acid, that plays a pivotal role as the substrate in the ninth step of glycolysis.<sup>[2][3][4]</sup> Its chemical structure and properties are fundamental to its biological function.

Below is a summary of its key quantitative properties, compiled from various chemical databases.

| Property                                   | Value  | Source(s) |
|--|--|-----------|
| Molecular Formula                          | C <sub>3</sub> H <sub>7</sub> O <sub>7</sub> P | [2][5]    |
| Average Molecular Weight                   | 186.06 g/mol                                   | [2][5]    |
| Monoisotopic Molecular Weight              | 185.99293956 Da                                | [5]       |
| IUPAC Name                                 | (2R)-3-hydroxy-2-(phosphonooxy)propanoic acid  | [5]       |
| Water Solubility                           | 20.3 mg/mL                                     | [2][3]    |
| logP (Octanol-Water Partition Coefficient) | -2.2 (ALOGPS), -1.6 (ChemAxon), -2.6 (PubChem) | [2][3][5] |
| pKa (Strongest Acidic)                     | 0.81   | [2][3]    |
| Physiological Charge                       | -3   | [2][3]    |
| Polar Surface Area                         | 124.29 Å <sup>2</sup>                          | [2][3][5] |
| Hydrogen Bond Donor Count                  | 4  | [2][3]    |
| Hydrogen Bond Acceptor Count               | 6  | [2][3]    |
| Storage Temperature                        | -20°C  | [6]       |

## Stability Profile

The stability of **D-2-Phosphoglyceric acid** is a critical consideration for its extraction, handling, and analysis. Its degradation is influenced by temperature, pH, and enzymatic activity.

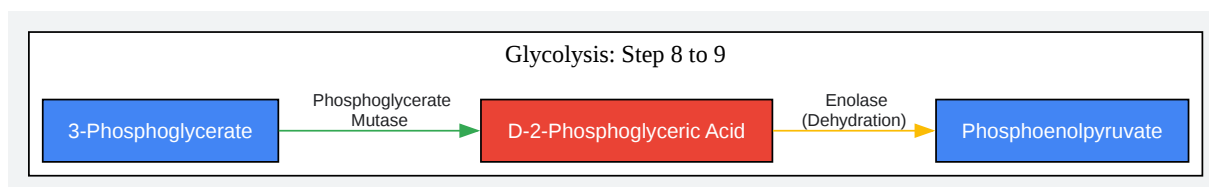
- **Temperature Stability:** To minimize both enzymatic and chemical degradation, it is crucial to maintain low temperatures during extraction and processing.[7] Centrifugation steps should be performed at refrigerated temperatures (e.g., 4°C).[7] While short-term exposure to high temperatures (e.g., 95°C in 75% ethanol) can be used for metabolite extraction, samples must be cooled on ice immediately after to prevent degradation.[7] For long-term preservation, dried extracts should be stored at -80°C.[7]

- **pH Stability:** The pH of extraction solvents can significantly impact the stability of phosphorylated compounds like 2-PGA.[7] Acidic conditions are often employed to aid in protein precipitation, which can help stabilize these metabolites.[7] However, the presence of specific enzymes, such as 2-phosphoglycerate phosphatase which has a pH optimum of 5.5, indicates that 2-PGA can be enzymatically degraded under mildly acidic conditions.[8] Therefore, the optimal pH for stability should be determined empirically for any given experimental system.
- **Enzymatic Stability:** As an intermediate in major metabolic pathways, 2-PGA is a substrate for several enzymes. Its conversion to phosphoenolpyruvate is catalyzed by enolase, while phosphoglycerate mutase mediates the interconversion between 2-PGA and 3-PGA.[9][10][11] The presence of phosphatases can also lead to its dephosphorylation.[8] Therefore, rapid quenching of metabolic activity is a critical first step in any analytical protocol.

## Role in Metabolic Pathways

**D-2-Phosphoglyceric acid** is a key intermediate in the central energy-yielding pathway of glycolysis and is also involved in other biosynthetic pathways.[1][12]

The primary role of 2-PGA is in the glycolytic pathway, where it is formed from D-3-Phosphoglyceric acid in a reaction catalyzed by phosphoglycerate mutase. Subsequently, the enzyme enolase catalyzes the dehydration of 2-PGA to form the high-energy compound phosphoenolpyruvate (PEP).[2][4][13] This reaction is a crucial step that sets up the final substrate-level phosphorylation in glycolysis to generate ATP.



[Click to download full resolution via product page](#)

Core reaction of **D-2-Phosphoglyceric acid** in the glycolytic pathway.

## Experimental Protocols

Accurate quantification and analysis of **D-2-Phosphoglyceric acid** require meticulous sample handling and extraction to preserve its in-vivo state. The following is a generalized protocol for the extraction and stability analysis of 2-PGA from cell cultures.

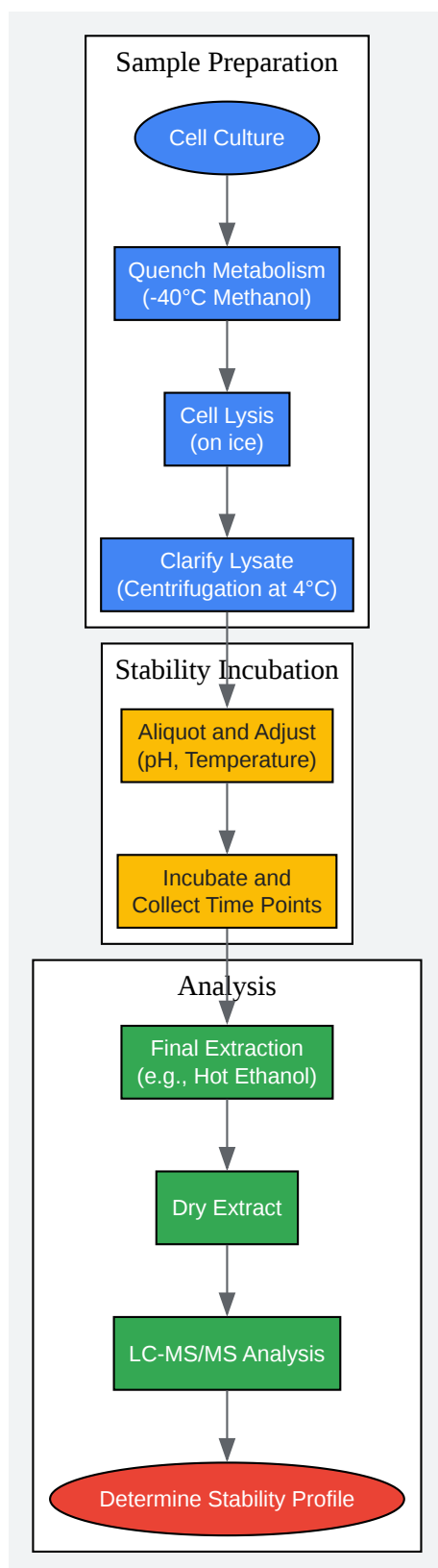
Objective: To assess the stability of **D-2-Phosphoglyceric acid** under various temperature and pH conditions.

Methodology:

- Sample Preparation:
  - Culture cells to the desired density.
  - Prepare incubation buffers at various pH values (e.g., pH 5.0, 7.4, 8.5) using appropriate buffer systems.
  - Prepare quenching solution: 60% methanol, pre-chilled to -40°C.
- Metabolism Quenching and Cell Lysis:
  - Rapidly harvest cells by centrifugation at 4°C.
  - Remove the supernatant and immediately add the pre-chilled quenching solution to the cell pellet to halt enzymatic activity.
  - Lyse cells using sonication or bead beating, ensuring the sample remains on ice.
- Incubation for Stability Testing:
  - Centrifuge the cell lysate at high speed (e.g., >12,000 x g) at 4°C to pellet cell debris.
  - Divide the supernatant (containing 2-PGA) into aliquots.
  - Adjust the pH of aliquots using the prepared incubation buffers.
  - Incubate aliquots at different temperatures (e.g., 4°C, 25°C, 37°C).

- Collect time points (e.g., 0, 1, 2, 4, 8 hours) by transferring a portion of the incubating sample to a new tube and immediately freezing it in liquid nitrogen.
- Extraction for Analysis:
  - For each time point, perform a final extraction. A common method involves hot ethanol:
    - Add pre-heated 75% ethanol (95°C) to the sample.[\[7\]](#)
    - Incubate for 3-5 minutes at 95°C.[\[7\]](#)
    - Immediately cool the sample on ice.[\[7\]](#)
    - Centrifuge at high speed at 4°C to pellet any precipitates.[\[7\]](#)
- Sample Analysis:
  - Collect the supernatant.
  - Dry the supernatant completely using a vacuum evaporator.[\[7\]](#)
  - Reconstitute the dried extract in a solvent compatible with the analytical platform (e.g., water or a specific mobile phase for LC-MS).
  - Analyze the concentration of **D-2-Phosphoglyceric acid** using a validated method, such as Liquid Chromatography-Mass Spectrometry (LC-MS/MS) or Gas Chromatography-Mass Spectrometry (GC-MS).[\[5\]](#)
  - Plot the concentration of 2-PGA against time for each condition to determine its stability profile.

The workflow for this stability assessment is visualized below.



[Click to download full resolution via product page](#)

Experimental workflow for assessing **D-2-Phosphoglyceric acid** stability.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. P. aeruginosa Metabolome Database: 2-Phosphoglyceric acid (PAMDB001814) [pseudomonas.umaryland.edu]
- 3. Showing Compound 2-Phosphoglyceric acid (FDB023161) - FooDB [foodb.ca]
- 4. 2-Phosphoglyceric acid - Wikipedia [en.wikipedia.org]
- 5. 2-Phospho-D-Glyceric Acid | C<sub>3</sub>H<sub>7</sub>O<sub>7</sub>P | CID 439278 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. D-2-PHOSPHOGLYCERIC ACID SODIUM SALT HYDRATE\* CAS#: 70195-25-4 [m.chemicalbook.com]
- 7. benchchem.com [benchchem.com]
- 8. 2-phosphoglycerate phosphatase and serine biosynthesis in Veillonella alcalescens - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Showing Compound 2-Phosphoglycerate (FDB001407) - FooDB [foodb.ca]
- 10. hmdb.ca [hmdb.ca]
- 11. medchemexpress.com [medchemexpress.com]
- 12. proprep.com [proprep.com]
- 13. Reactome | 2-phosphoglycerate <=> phosphoenolpyruvate + H<sub>2</sub>O [reactome.org]
- To cite this document: BenchChem. [chemical properties and stability of D-2-Phosphoglyceric acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3327455#chemical-properties-and-stability-of-d-2-phosphoglyceric-acid]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)